

Essential Safety and Logistical Guide for Handling CAL-130

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Compound of Interest

Compound Name: CAL-130

Cat. No.: B612117

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This document provides crucial safety protocols and logistical procedures for the handling and disposal of **CAL-130**, a potent phosphoinositide 3-kinase (PI3K) inhibitor. Given its biological activity, a precautionary approach is essential to ensure personnel safety and prevent contamination.

Hazard Assessment and Engineering Controls

While a supplier Safety Data Sheet (SDS) may classify **CAL-130** as non-hazardous for transport, its potent biological effects as a PI3K δ and PI3K γ inhibitor necessitate stringent handling protocols.^[1] The primary risks involve inhalation of airborne powder and dermal or mucosal contact, which could lead to unintended biological effects.

Engineering Controls are the first line of defense:

- **Ventilated Enclosures:** All handling of **CAL-130** powder, including weighing and aliquoting, must be conducted in a certified chemical fume hood, a powder containment hood, or a glove box to minimize inhalation exposure.
- **Restricted Access:** Designate a specific area for handling potent compounds to limit traffic and potential for cross-contamination.

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory for all personnel handling **CAL-130**. The following table summarizes the required equipment based on the operational phase.

Operational Phase	Required Personal Protective Equipment (PPE)	Specifications and Recommendations
Receiving and Storage	- Nitrile Gloves- Lab Coat- Safety Glasses with Side Shields	Inspect container for damage upon receipt. Store in a designated, clearly labeled, and secure location away from incompatible materials.
Weighing of Powder	- Double Nitrile Gloves- Disposable Gown with tight-fitting cuffs- Chemical Splash Goggles- Face Shield- NIOSH-approved Respirator (e.g., N95 for powders)	Perform within a ventilated enclosure. Use wet-handling techniques where feasible to reduce dust.
Preparation of Solutions	- Double Nitrile Gloves- Disposable Gown- Chemical Splash Goggles- Face Shield	Add the compound to the solvent slowly to prevent splashing.
Experimental Use	- Nitrile Gloves- Lab Coat- Safety Glasses	Handle solutions within a fume hood if there is a risk of aerosolization.
Spill Cleanup & Waste Disposal	- Double Nitrile Gloves- Disposable Gown or Coveralls- Chemical Splash Goggles- Respirator (as needed based on spill size)	Use a pre-prepared spill kit appropriate for chemical hazards.

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Pre-Handling:

- Review the compound-specific Safety Data Sheet (SDS) and this protocol.
- Ensure all necessary PPE, spill kits, and waste containers are readily available.

- Designate and prepare the handling area within a certified ventilated enclosure.

2. Weighing and Transfer of Solid **CAL-130**:

- Don the appropriate PPE for handling potent powders.
- Perform all manipulations within the ventilated enclosure.
- Use dedicated spatulas and weigh boats.
- Employ a "wet-down" technique (lightly misting with a suitable solvent) if compatible with the experimental procedure to minimize dust generation.
- Close the primary container securely immediately after use.

3. Solution Preparation:

- Slowly add the weighed **CAL-130** powder to the solvent in a suitable container to avoid splashing.
- Cap and mix the solution using a vortex or other appropriate method.
- Clearly label the container with the compound name, concentration, solvent, date, and appropriate hazard warnings.

4. Decontamination and Cleanup:

- After handling, decontaminate all surfaces and equipment with an appropriate solvent (e.g., 70% ethanol) followed by a cleaning agent.
- Wipe down the interior of the fume hood.

5. Personal Decontamination:

- Remove PPE in the designated doffing area, avoiding self-contamination.
- Dispose of single-use PPE in the designated hazardous waste container.^[2]
- Wash hands thoroughly with soap and water after removing gloves.

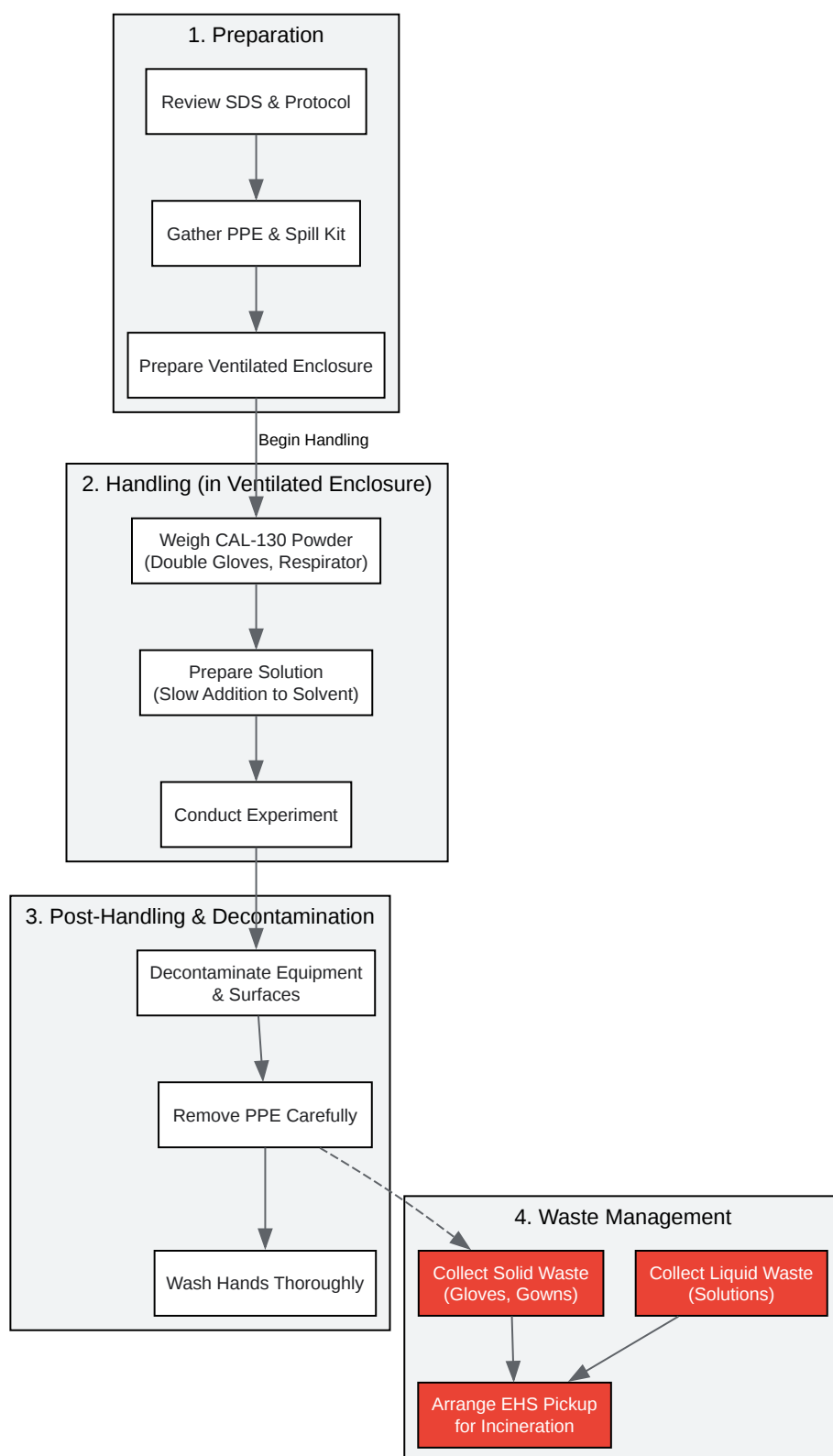
Disposal Plan

Proper disposal of **CAL-130** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.^[3]

- **Solid Waste:** All disposable items contaminated with **CAL-130**, including gloves, gowns, weigh boats, and paper towels, must be collected in a clearly labeled hazardous waste container.

- Liquid Waste: Unused or waste solutions of **CAL-130** should be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
- Sharps Waste: Needles, syringes, and other contaminated sharps must be disposed of in an appropriate sharps container.
- Waste Pickup: Follow your institution's procedures for hazardous waste disposal.^[4] This typically involves contacting the Environmental Health and Safety (EHS) office to arrange for pickup and incineration by a licensed vendor.^[4]^[5]

Safe Handling Workflow for CAL-130



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Caption: Workflow for the safe handling of **CAL-130** from preparation to disposal.

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